

Solubility of Bis(chloromethyl)dimethylsilane in organic solvents

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Compound of Interest

Compound Name: Bis(chloromethyl)dimethylsilane

Cat. No.: B1265723

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An In-depth Technical Guide on the Solubility of **Bis(chloromethyl)dimethylsilane** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(chloromethyl)dimethylsilane (CAS No. 2917-46-6) is an organosilicon compound with the chemical formula $(\text{CH}_3)_2\text{Si}(\text{CH}_2\text{Cl})_2$. It serves as a versatile reagent in various chemical syntheses. A thorough understanding of its solubility in different organic solvents is crucial for its effective use in reaction media, purification processes, and formulation development. This technical guide provides a summary of the available solubility data, physical and chemical properties, and a detailed experimental protocol for determining its solubility.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **bis(chloromethyl)dimethylsilane** is presented in Table 1. These properties are essential for handling the compound safely and for designing solubility experiments.

Table 1: Physical and Chemical Properties of **Bis(chloromethyl)dimethylsilane**

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₁₀ Cl ₂ Si	[1][2]
Molecular Weight	157.11 g/mol	[2]
Appearance	Colorless liquid	[3]
Boiling Point	159-160 °C (lit.)	
Density	1.075 g/mL at 25 °C (lit.)	
Refractive Index	n _{20/D} 1.460 (lit.)	
Flash Point	46 °C (114.8 °F) - closed cup	
Vapor Density	>1 (vs air)	

Solubility Data

Quantitative solubility data for **bis(chloromethyl)dimethylsilane** in a wide range of organic solvents is not readily available in published literature. However, some qualitative information and calculated values can be reported.

3.1. Water Solubility

Bis(chloromethyl)dimethylsilane is reported to have low reactivity with water under neutral conditions. A calculated Log10 of its water solubility (in mol/L) is 0.55.

3.2. Solubility in Organic Solvents

While specific quantitative data is not available, based on its chemical structure (a non-polar dimethylsilyl core with two polar chloromethyl groups), it is anticipated to be miscible with a range of common organic solvents. Generally, "like dissolves like" is a guiding principle for solubility. Therefore, it is expected to be soluble in non-polar and moderately polar solvents.

Table 2: Anticipated Solubility of **Bis(chloromethyl)dimethylsilane** in Common Organic Solvents

Solvent Class	Representative Solvents	Anticipated Solubility
Hydrocarbons	Hexane, Heptane, Toluene	High
Chlorinated Solvents	Dichloromethane, Chloroform	High
Ethers	Diethyl ether, Tetrahydrofuran (THF)	High
Ketones	Acetone, Methyl Ethyl Ketone	Moderate to High
Esters	Ethyl acetate	Moderate to High
Alcohols	Methanol, Ethanol, Isopropanol	Moderate
Polar Aprotic Solvents	Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	Moderate

Note: The solubilities listed in Table 2 are estimations and require experimental verification.

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for the gravimetric determination of the solubility of **bis(chloromethyl)dimethylsilane** in various organic solvents. This method is based on the principle of saturating a solvent with the solute and then determining the concentration of the solute in a known amount of the saturated solution.

4.1. Materials and Equipment

- **Bis(chloromethyl)dimethylsilane** (solute)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (accurate to ± 0.1 mg)
- Thermostatic shaker or water bath
- Vials with screw caps

- Glass syringes and filters (e.g., 0.45 μm PTFE)
- Pipettes and volumetric flasks
- Oven for drying

4.2. Experimental Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **bis(chloromethyl)dimethylsilane** to a series of vials, each containing a known volume (e.g., 5 mL) of a different organic solvent. An excess is ensured when undissolved liquid is visible.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Analysis:
 - After the equilibration period, allow the vials to stand undisturbed for at least 2 hours to allow any undissolved solute to settle.
 - Carefully withdraw a known volume (e.g., 2 mL) of the supernatant (the clear, saturated solution) using a syringe fitted with a filter. This step is crucial to avoid transferring any undissolved solute.
 - Transfer the filtered aliquot to a pre-weighed, dry vial.
 - Weigh the vial containing the aliquot to determine the mass of the saturated solution.
 - Evaporate the solvent from the vial under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature below the boiling point of **bis(chloromethyl)dimethylsilane**.

- Once all the solvent has evaporated, re-weigh the vial containing the non-volatile solute residue.
- Calculation of Solubility:
 - The mass of the dissolved **bis(chloromethyl)dimethylsilane** is the final mass of the vial minus the initial mass of the empty vial.
 - The mass of the solvent is the mass of the saturated solution minus the mass of the dissolved **bis(chloromethyl)dimethylsilane**.
 - Solubility can be expressed in various units, such as g/100 g of solvent, g/L of solvent, or mol/L.

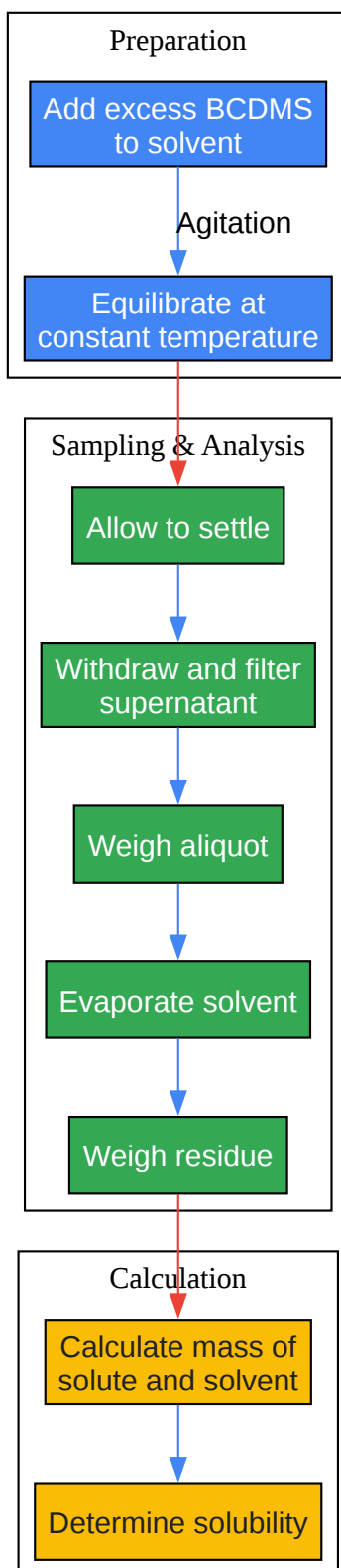
$$\text{Solubility (g/100 g solvent)} = (\text{mass of solute} / \text{mass of solvent}) \times 100$$

4.3. Safety Precautions

- **Bis(chloromethyl)dimethylsilane** is a flammable liquid and an irritant. Handle it in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **bis(chloromethyl)dimethylsilane**.



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Caption: Workflow for determining the solubility of **Bis(chloromethyl)dimethylsilane**.

Conclusion

While quantitative solubility data for **bis(chloromethyl)dimethylsilane** in organic solvents is limited in the public domain, its chemical structure suggests good solubility in a wide range of non-polar and moderately polar solvents. The provided experimental protocol offers a reliable method for researchers to determine the precise solubility in solvents relevant to their specific applications. This information is critical for optimizing reaction conditions, developing purification strategies, and for the formulation of products containing this versatile organosilicon compound.

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